

The Versatility of Methyl 10-undecenoate in Fragrance Synthesis: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 10-undecenoate, a fatty acid ester with the molecular formula C12H22O2, is a versatile ingredient in the fragrance and flavor industries.[1] This colorless to pale-yellow liquid possesses a mild, waxy, and subtly fruity-floral aroma, making it a valuable component for imparting nuanced notes in a variety of fragrance compositions.[1][2] Its utility extends beyond its direct application as a fragrance note; its terminal double bond makes it a crucial chemical intermediate for the synthesis of high-value aroma chemicals, such as macrocyclic musks and potent lactones.[2][3][4] This document provides detailed application notes and experimental protocols for the use of **Methyl 10-undecenoate** in fragrance synthesis, targeting researchers and professionals in the field.

Physicochemical Properties and Specifications

A thorough understanding of the physicochemical properties of **Methyl 10-undecenoate** is essential for its effective use in fragrance formulations and chemical synthesis.



| Property | Value | Reference(s) | |
|-------------------------|-------------------------------------------------------|--------------|--|
| Molecular Formula | C12H22O2 | [1] | |
| CAS Number | 111-81-9 | [2] | |
| Appearance | Colorless to pale-yellow liquid | [1] | |
| Odor Profile | Mild, fruity, waxy, fatty, slightly floral | [1][5] | |
| Specific Gravity | 0.88200 to 0.89000 @ 20°C | [5] | |
| Flash Point | > 230.00 °F (> 110.00 °C) (TCC) | [5] | |
| Solubility | Insoluble in water; miscible with alcohols and esters | [1] | |
| Recommended Usage Level | Up to 2.0% in fragrance concentrate | [5] | |

Applications in Fragrance Synthesis

Methyl 10-undecenoate's role in fragrance synthesis is twofold: as a direct fragrance ingredient and as a precursor for other aroma chemicals.

Direct Application in Fragrance Formulations

Methyl 10-undecenoate is utilized in perfumes, soaps, and cosmetic products to introduce subtle fruity and floral notes.[1] It is particularly effective in citrus top note complexes, where it can add a pleasant variation, depth, and natural sweetness that complements more volatile citrus aromas.[2] Its waxy and slightly green character can also lend realism and sophistication to floral and fruity accords.[2] It is often blended with other fragrance ingredients like Geranyl Isobutyrate, Alpha-Hexylcinnamaldehyde, and Cyclohexyl Salicylate to create well-balanced and long-lasting scents.[1]

This protocol outlines a general procedure for incorporating **Methyl 10-undecenoate** into a simple floral-fruity fragrance base.



Materials:

- Methyl 10-undecenoate
- Linalool (for a fresh, floral-woody note)
- Benzyl Acetate (for a sweet, fruity-floral jasmine-like note)
- Hedione® (for a diffusive, elegant jasmine note)
- Galaxolide® (as a musk fixative)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Digital scale (0.001 g precision)
- Scent strips

Procedure:

- Preparation of the Fragrance Concentrate:
 - Accurately weigh and combine the fragrance ingredients according to a desired formulation. A starting point could be:
 - Benzyl Acetate: 30%
 - Linalool: 20%
 - Hedione®: 20%
 - Galaxolide®: 10%
 - Methyl 10-undecenoate: 5%
 - Other modifiers (e.g., citrus oils, other esters): 15%



- Gently stir the mixture until a homogenous solution is obtained.
- Evaluation of the Accord:
 - Dip a scent strip into the concentrate and allow the top notes to settle for a few seconds.
 - Evaluate the odor profile at different time intervals (top, middle, and base notes).
 - Assess the impact of Methyl 10-undecenoate on the overall accord, noting its contribution to the fruity, waxy, and floral facets.
- Maturation:
 - Store the concentrate in a sealed, airtight container in a cool, dark place for at least 48 hours to allow the fragrance to mature and the notes to meld.
- Dilution:
 - Dilute the matured concentrate in perfumer's grade ethanol to the desired concentration (e.g., 15-20% for an Eau de Parfum).

Logical Workflow for Fragrance Compounding:



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Caption: A typical workflow for creating a fragrance, from formulation to the final product.

Chemical Intermediate for Aroma Chemical Synthesis

Methyl 10-undecenoate serves as a valuable C11 building block for the synthesis of important aroma chemicals, particularly macrocyclic musks and lactones.[3]



Macrocyclic musks are prized for their persistent and characteristic odors. The terminal double bond in **Methyl 10-undecenoate** allows for its conversion into precursors for ring-closing metathesis (RCM) reactions to form these large-ring structures.

General Synthetic Pathway to a Macrocyclic Musk Precursor:



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Caption: Synthetic pathway from **Methyl 10-undecenoate** to a macrocyclic musk.

y-Undecalactone, also known as Aldehyde C-14, is a powerful fragrance ingredient with a creamy, fatty, and intense peach aroma.[3] It can be synthesized from 10-undecenoic acid, which can be obtained by the hydrolysis of **Methyl 10-undecenoate**.

Experimental Protocol: Synthesis of y-Undecalactone from Methyl 10-undecenoate

This protocol is a two-step process involving the hydrolysis of the methyl ester followed by lactonization.

Step 1: Hydrolysis of Methyl 10-undecenoate to 10-Undecenoic Acid

Materials:

- Methyl 10-undecenoate
- 10% aqueous solution of Sodium Hydroxide (NaOH)
- Hydrochloric Acid (HCl)
- Round-bottom flask with reflux condenser



· Magnetic stirrer and heating mantle

Procedure:

- In a round-bottom flask, dissolve **Methyl 10-undecenoate** (1.0 eq) in a 10% aqueous solution of NaOH (2.0 eq).
- Heat the mixture to reflux with stirring for 2-4 hours, or until the ester is fully saponified (the oily layer disappears).
- Cool the reaction mixture to room temperature.
- Acidify the mixture with HCl until the pH is approximately 2. This will precipitate the 10undecenoic acid.
- Isolate the 10-undecenoic acid by filtration or extraction with a suitable organic solvent (e.g., toluene).
- If extracted, wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 2: Lactonization of 10-Undecenoic Acid to y-Undecalactone

Materials:

- 10-Undecenoic acid (from Step 1)
- 92% Sulfuric Acid (H2SO4)
- Glass-lined reactor or suitable flask
- Toluene
- 10% Sodium Carbonate solution
- Brine
- Anhydrous Magnesium Sulfate



Procedure:

- Charge the reactor with 10-undecenoic acid (1.0 eq).
- Under constant stirring and cooling, slowly add 92% sulfuric acid (approximately 0.5 parts by weight relative to the undecenoic acid), ensuring the temperature does not exceed 50°C.
- Slowly heat the mixture to 95-100°C and maintain this temperature for up to 20 hours.
- Quench the reaction by slowly adding an equal volume of cold water, followed by stirring for 30 minutes.
- Dilute the mixture with toluene and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, a 10% sodium carbonate solution (to remove unreacted acid), and finally with brine until neutral.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to yield high-purity y-undecalactone.

Quantitative Data

While specific sensory panel and stability data for **Methyl 10-undecenoate** are not readily available in the public domain, the following table summarizes key quantitative parameters for its use and the synthesis of a key derivative.



| Parameter | Value/Range | Synthesis Step/Application | Reference(s) |
|-------------------------------------------------|--------------|-----------------------------------------------------------------|--------------|
| Recommended Usage in Fragrance Concentrate | Up to 2.0% | Direct application in fragrance formulations | [5] |
| Yield of Methyl 10- undecenoate Synthesis | 93% | Esterification of 10- undecenoic acid with methanol | |
| Yield of y- Undecalactone Synthesis | 44% - 80.53% | Lactonization of undecylenic acid derivatives (various methods) | _ |

Conclusion

Methyl 10-undecenoate is a multifaceted ingredient in the perfumer's palette. Its direct application provides unique and desirable notes to fragrance compositions, while its chemical reactivity makes it an essential starting material for the synthesis of other valuable aroma chemicals. The protocols and data presented here provide a foundation for researchers and fragrance chemists to explore the full potential of this versatile compound in the creation of innovative and captivating scents. Further research into its sensory properties through panel evaluations and its stability in various fragrance matrices would be highly beneficial for its expanded application.

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- To cite this document: BenchChem. [The Versatility of Methyl 10-undecenoate in Fragrance Synthesis: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153647#use-of-methyl-10-undecenoate-in-fragrance-synthesis]

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